

Application Notes and Protocols for In Vitro Antioxidant Assays of Glucogallin

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Compound of Interest

Compound Name: *Gallin*

Cat. No.: *B1199761*

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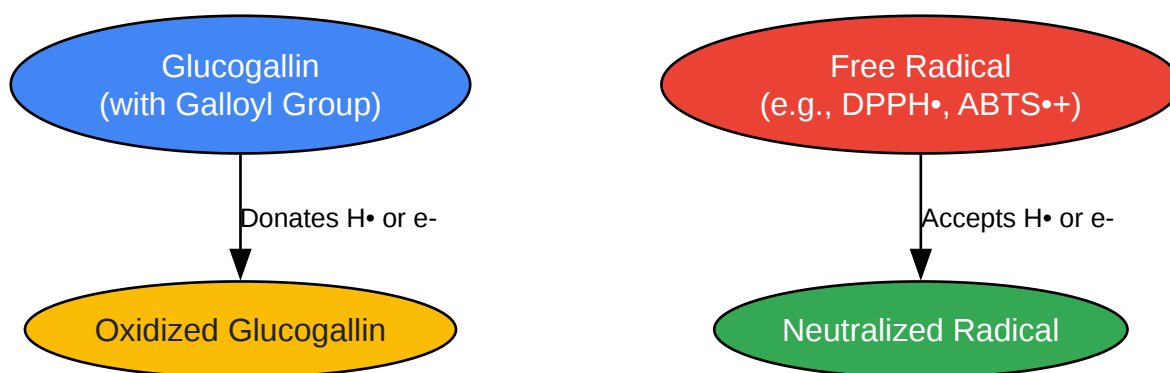
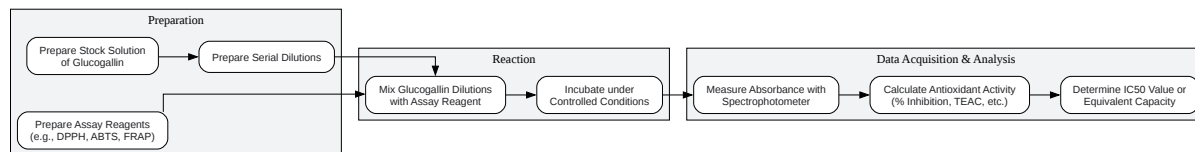
For Researchers, Scientists, and Drug Development Professionals

Introduction

Glucogallin (β -glucogallin or 1-O-galloyl- β -D-glucose) is a naturally occurring phenolic compound found in various plants, including amla (Indian gooseberry), strawberries, and pomegranates.[1][2] As a primary metabolite in the biosynthesis of hydrolyzable tannins, glucogallin is recognized for its potent free-radical scavenging properties.[1][2] These antioxidant capabilities are believed to contribute to its protective effects against a range of conditions, such as diabetes, inflammation, and skin damage from UV radiation.[1] This document provides detailed application notes and experimental protocols for evaluating the in vitro antioxidant capacity of glucogallin using common and reliable assays.

General Workflow for In Vitro Antioxidant Assays

The following diagram illustrates a generalized workflow for assessing the antioxidant activity of a pure compound like glucogallin using common spectrophotometric assays.



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References

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